

handling and safety precautions for trans-1,2-Dibromocyclohexane

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Compound of Interest

Compound Name: *trans-1,2-Dibromocyclohexane*

Cat. No.: *B146542*

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Technical Support Center: trans-1,2-Dibromocyclohexane

Welcome to the technical support center for **trans-1,2-Dibromocyclohexane**. This resource is designed for researchers, scientists, and drug development professionals to provide clear guidance on handling, safety, and troubleshooting for experiments involving this compound.

Frequently Asked Questions (FAQs)

General Information

Q1: What are the basic physical and chemical properties of **trans-1,2-Dibromocyclohexane**?

A1: The key properties are summarized in the table below. This compound is a clear, slightly yellow liquid at room temperature.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Table 1: Physical and Chemical Properties of **trans-1,2-Dibromocyclohexane**

Property	Value
Molecular Formula	C ₆ H ₁₀ Br ₂
Molecular Weight	241.95 g/mol [2]
Appearance	Clear very slight yellow liquid[1][2]
Density	1.784 g/mL at 25 °C[4]
Boiling Point	145 °C at 100 mmHg
Melting Point	-5 °C[3]
Flash Point	> 110 °C (> 230 °F)[1]
Refractive Index	n ₂₀ /D 1.5515
CAS Number	7429-37-0[1][2]

Q2: Is **trans-1,2-Dibromocyclohexane** stable?

A2: Yes, it is stable under normal temperatures and pressures and recommended storage conditions.[1][3][5] However, it is incompatible with strong oxidizing agents and strong bases.[1][3][5][6]

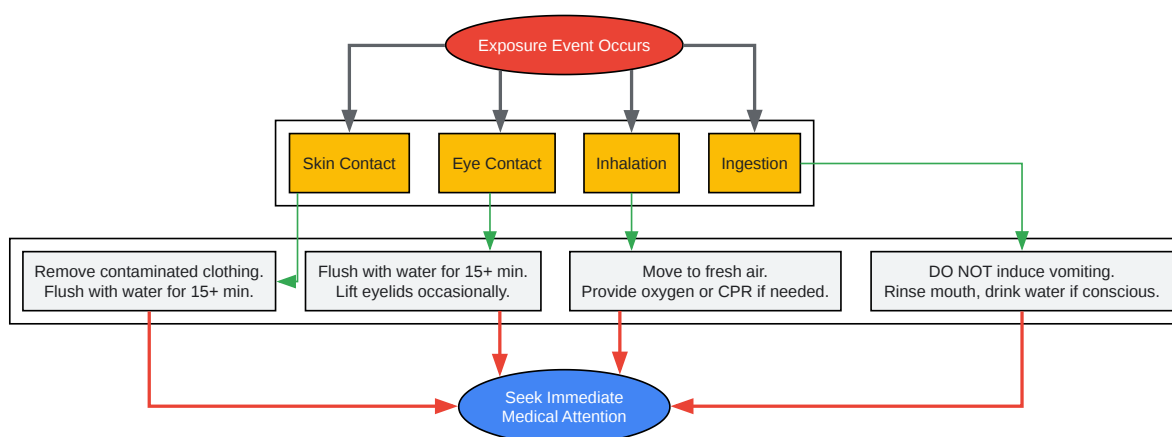
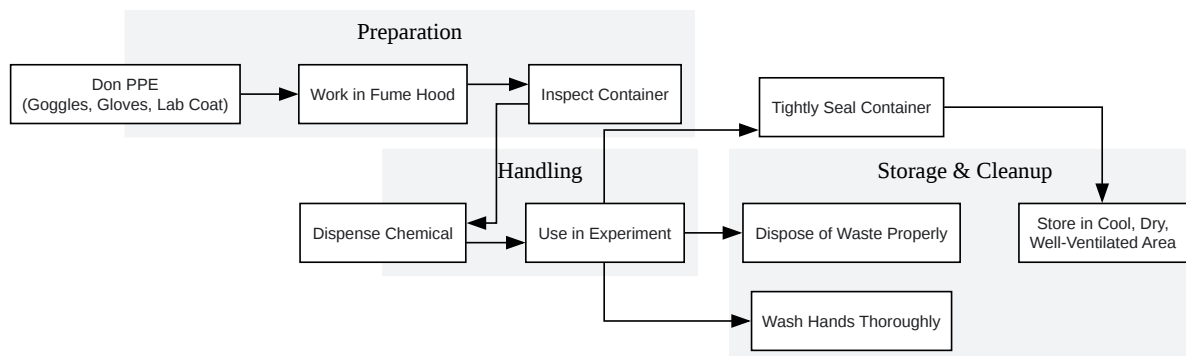
Handling and Storage

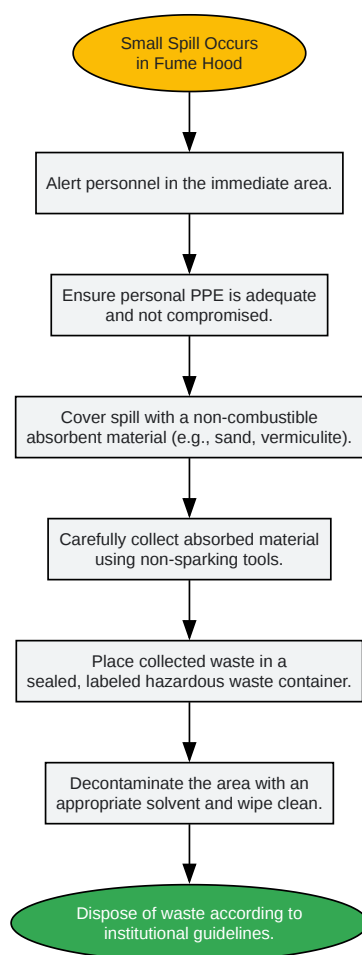
Q3: What is the correct way to handle **trans-1,2-Dibromocyclohexane**?

A3: Always handle this chemical in a well-ventilated area, preferably within a chemical fume hood.[7][8] Use proper personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[1] Avoid contact with eyes, skin, and clothing, and prevent inhalation of vapors.[1][9] After handling, wash your hands and any exposed skin thoroughly.[1][10]

Q4: What are the recommended storage conditions?

A4: Store **trans-1,2-Dibromocyclohexane** in a tightly closed container in a cool, dry, and well-ventilated area.[1][7][8] Keep it away from incompatible substances such as strong bases and strong oxidizing agents.[1][5]





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